

# Safety, handling, and storage recommendations for (+)-alpha-Longipinene.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-alpha-Longipinene

Cat. No.: B1194234

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## Technical Guide: Safety, Handling, and Storage of (+)-alpha-Longipinene

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**(+)-alpha-Longipinene**, a tricyclic sesquiterpene, is a naturally occurring compound found in various plants.<sup>[1][2]</sup> It serves as a valuable chiral building block in the synthesis of other terpenoids and complex natural products.<sup>[3][4]</sup> This guide provides in-depth technical information on the safe handling, storage, and disposal of **(+)-alpha-Longipinene** in a laboratory setting. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research outcomes.

### Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **(+)-alpha-Longipinene** is essential for its safe handling and use in experimental procedures.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>24</sub>	[3][5]
Molecular Weight	204.35 g/mol	[2][3][5]
Appearance	Colorless clear liquid/oil	[5][6]
Boiling Point	244-246 °C	[3][5][7]
Density	0.915 g/mL at 20 °C	[3][5][7]
Flash Point	92 °C (197.6 °F) - closed cup	[3][7]
Refractive Index	n <sub>20/D</sub> 1.493	[3]
Optical Activity	[α] <sub>20/D</sub> +25±1°, neat	[5]
Solubility	Soluble in alcohol. Slightly soluble in chloroform, dichloromethane, and methanol. Insoluble in water.	[3][5][7][8]
Vapor Pressure	0.0322 mmHg at 25°C	[3]
Stability	Light Sensitive	[3]

## Hazard Identification and Safety Precautions

While some sources indicate no major hazards, **(+)-alpha-Longipinene** is classified as a combustible liquid.[8] Appropriate safety measures should always be implemented.

Hazard	Description	Precautionary Statements	Reference
Flammability	Combustible liquid.	H227: Combustible liquid. P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P280: Wear protective gloves/protective clothing/eye protection/face protection. P370+P378: In case of fire: Use appropriate media to extinguish. P403+P235: Store in a well-ventilated place. Keep cool.	[6]
Skin Contact	May cause skin irritation. Avoid contact with skin and eyes.	S24/25: Avoid contact with skin and eyes.	[8]
Eye Contact	May cause eye irritation.	S24/25: Avoid contact with skin and eyes.	[8]
Ingestion	Potential for harm if swallowed.		
Inhalation	Avoid breathing vapors or mists.	[9]	

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **(+)-alpha-Longipinene**:

- Eye Protection: Chemical safety goggles or a face shield.[\[10\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A laboratory coat or gown.[\[11\]](#) In case of potential splashing, consider additional protective clothing.
- Respiratory Protection: If working in a poorly ventilated area or if aerosols are generated, use a NIOSH-approved respirator.

## Handling and Storage

Proper handling and storage procedures are critical to maintaining the quality of **(+)-alpha-Longipinene** and ensuring a safe laboratory environment.

### Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[12\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Keep away from heat, sparks, and open flames.[\[6\]](#)[\[13\]](#)
- Ground/bond container and receiving equipment to prevent static discharge.
- Use only non-sparking tools.[\[13\]](#)
- Do not eat, drink, or smoke in the work area.[\[13\]](#)

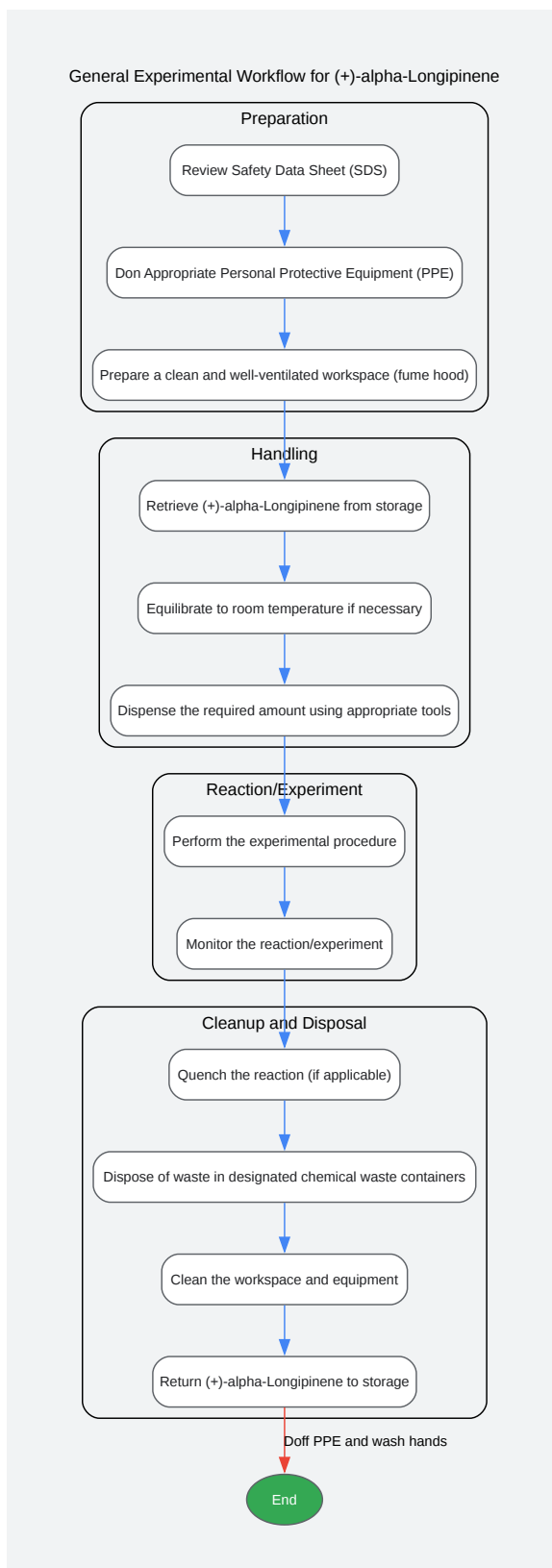
### Storage

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)
- Recommended storage temperature is 2-8°C.[\[3\]](#)[\[5\]](#)[\[7\]](#)

- Store in a tightly closed container.[\[6\]](#)
- Keep separated from incompatible substances.[\[6\]](#)
- As the compound is light-sensitive, store in a light-resistant container.[\[3\]](#)

## Experimental Workflow

The following diagram illustrates a general workflow for handling **(+)-alpha-Longipinene** in a research laboratory setting.

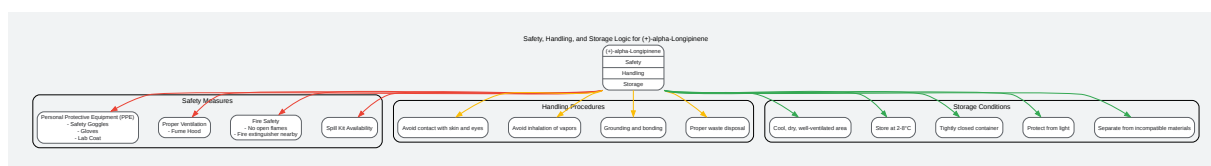


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Caption: General experimental workflow for handling **(+)-alpha-Longipinene**.

## Safety and Handling Recommendations Logic

This diagram outlines the logical relationships between key safety and handling recommendations.



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Caption: Logical relationships for safety, handling, and storage.

## First Aid Measures

In case of exposure, follow these first-aid measures:

- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Accidental Release Measures

In the event of a spill:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[13]
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material.
- Collect the absorbed material and place it in a suitable, closed container for disposal.[9]
- Do not let the product enter drains.[9]

## Disposal Considerations

Dispose of unused **(+)-alpha-Longipinene** and any contaminated materials in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

## Conclusion

**(+)-alpha-Longipinene** is a valuable chemical intermediate. By adhering to the safety, handling, and storage recommendations outlined in this guide, researchers can minimize risks and ensure a safe laboratory environment. Always consult the most up-to-date Safety Data Sheet (SDS) before working with this compound.

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Address: 3281 E Guasti Rd

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